

Application Notes and Protocols for 1-(1-Propynyl)cyclohexanol

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Compound of Interest

Compound Name: 1-(1-Propynyl)cyclohexanol

CAS No.: 697-37-0

Cat. No.: B1581691

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For Researchers, Scientists, and Drug Development Professionals

A Senior Application Scientist's Guide to the Safe and Effective Use of 1-(1-Propynyl)cyclohexanol

Abstract: This document provides a comprehensive guide to the safe handling, storage, and application of **1-(1-Propynyl)cyclohexanol** (CAS No. 697-37-0). While a definitive, universally adopted Safety Data Sheet (SDS) for this specific compound presents conflicting information, a precautionary approach is mandated by analyzing data from structurally analogous compounds such as propargyl alcohol and cyclohexanol. This guide synthesizes available data to establish robust safety protocols and outlines a representative experimental procedure to inform researchers on its practical application in synthetic chemistry.

Section 1: Understanding the Compound: Physicochemical Properties and Hazard Analysis

1-(1-Propynyl)cyclohexanol is a tertiary propargylic alcohol.^[1] Its structure, featuring a hydroxyl group and a terminal alkyne on a cyclohexane ring, makes it a valuable intermediate

in organic synthesis.[1] However, this same functionality necessitates careful handling due to potential reactivity and physiological effects.

Physicochemical Data

A summary of the known physical and chemical properties of **1-(1-Propynyl)cyclohexanol** is presented below. It is critical to note the ambiguity surrounding the flash point. While some vendor data sheets list "91-92°C/10mm," this is highly likely the boiling point at that reduced pressure and should not be mistaken for the flash point at atmospheric pressure.[2][3] For safety purposes, it should be treated as a flammable liquid, similar to other low molecular weight propargyl alcohols which have flash points in the range of 30-40°C.[4][5]

Property	Value	Source(s)
CAS Number	697-37-0	[1]
Molecular Formula	C ₉ H ₁₄ O	[1]
Molecular Weight	138.21 g/mol	[1]
Appearance	Solid	[6]
Melting Point	46°C to 50°C	[6]
Boiling Point	91°C to 92°C (at 10 mmHg)	[6]
Density (Predicted)	0.98 ± 0.1 g/cm ³	[3]
Flash Point	Treat as Flammable. Data for analogous Propargyl Alcohol is 36°C (97°F).[4][5]	Precautionary

Hazard Identification and Precautionary Classification

Due to conflicting SDS information, a conservative hazard assessment is essential. Based on data from propargyl alcohol and cyclohexanol, **1-(1-Propynyl)cyclohexanol** should be handled as a substance with the following potential hazards:

- Flammable Liquid and Vapor: Propargyl alcohols are generally flammable.[4][7][8] All work should be conducted away from ignition sources.

- Acute Toxicity (Oral, Dermal, Inhalation): Propargyl alcohol is toxic by all routes of exposure. [4][7][8] Assume **1-(1-Propynyl)cyclohexanol** poses a similar risk.
- Skin Corrosion/Irritation: Causes skin irritation and potentially severe burns upon prolonged contact.[4]
- Serious Eye Damage/Irritation: Can cause serious eye irritation or burns.[4]
- Respiratory Irritation: Vapors may cause respiratory tract irritation.[4]

Therefore, the following GHS pictograms are recommended for labeling and in-house safety documents:

GHS02 (Flammable) GHS06 (Toxic) GHS05 (Corrosive)

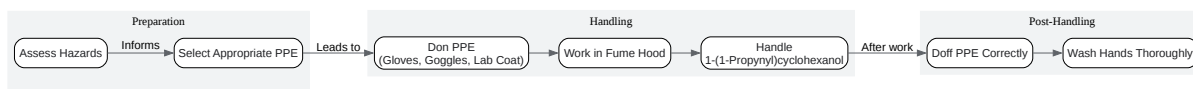
Section 2: Laboratory Safety and Handling Protocols

A foundational principle for handling **1-(1-Propynyl)cyclohexanol** is the minimization of exposure. All operations should be conducted within a certified chemical fume hood.

Personal Protective Equipment (PPE)

A standard PPE ensemble for handling this compound includes:

- Eye Protection: Chemical splash goggles are mandatory. A face shield should be worn over the goggles when there is a significant risk of splashing.
- Hand Protection: Chemical-resistant gloves are required. Given the alcoholic nature of the compound, suitable materials include Nitrile, Neoprene, or Butyl rubber.[9] Always inspect gloves for integrity before use and practice proper glove removal technique to avoid skin contact.[4]
- Body Protection: A flame-resistant lab coat must be worn and kept fully buttoned.
- Footwear: Closed-toe shoes are required in any laboratory setting.



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Caption: Personal Protective Equipment (PPE) workflow for handling **1-(1-Propynyl)cyclohexanol**.

Storage and Incompatibility

- Storage: Store in a cool, dry, well-ventilated area, away from heat and ignition sources. The container must be kept tightly sealed to prevent the escape of vapors.[10]
- Incompatibility: Avoid contact with strong oxidizing agents, acids, and bases. The terminal alkyne can be reactive, and the alcohol functionality can undergo oxidation.

Dispensing and Weighing

- Due to its low melting point, **1-(1-Propynyl)cyclohexanol** may be a solid or a waxy liquid at room temperature.
- If solid, briefly warm the container in a lukewarm water bath within a fume hood to melt the contents for easier transfer via syringe or pipette.
- Weighing should be done in a tared, sealed container to minimize exposure and evaporation.

Section 3: Emergency Procedures

First Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[11]

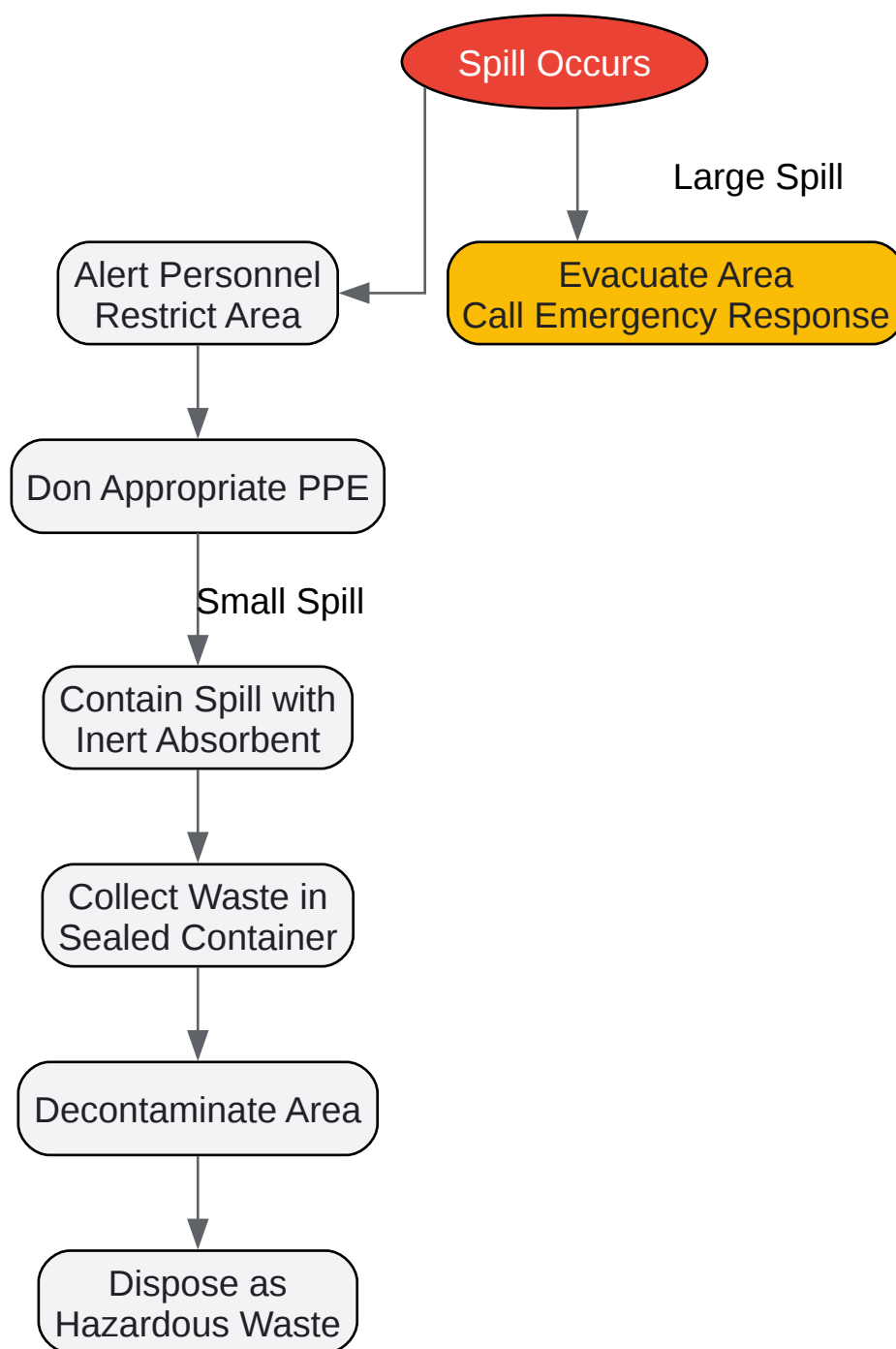
- **Skin Contact:** Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[4]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 1-2 glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][12]

Spill Response

For small spills (<100 mL) that can be handled by trained laboratory personnel:

- **Alert and Evacuate:** Alert personnel in the immediate area and restrict access.
- **Ventilate:** Ensure the fume hood is operating correctly.
- **PPE:** Don the appropriate PPE as described in Section 2.1.
- **Contain and Absorb:** Cover the spill with an inert absorbent material such as vermiculite, sand, or a commercial sorbent. Do not use combustible materials like paper towels to absorb the bulk of the spill.
- **Collect:** Carefully scoop the absorbed material into a sealable, labeled container for hazardous waste.
- **Decontaminate:** Wipe the spill area with a cloth dampened with soap and water. Place all contaminated materials into the hazardous waste container.
- **Dispose:** Dispose of the waste through your institution's hazardous waste program.

For large spills, or any spill that you are not comfortable or equipped to handle, evacuate the area, close the doors, and contact your institution's emergency response team immediately.[8]



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Caption: Decision workflow for responding to a **1-(1-Propynyl)cyclohexanol** spill.

Section 4: Application Notes - Use in Synthesis

1-(1-Propynyl)cyclohexanol is a tertiary propargylic alcohol, a class of compounds known for its utility in various chemical transformations. A key reaction of tertiary propargylic alcohols is the Meyer-Schuster rearrangement, which converts them into α,β -unsaturated ketones or aldehydes under acidic conditions.^{[13][14][15]} This rearrangement is a powerful tool for constructing new carbon-carbon bonds and introducing carbonyl functionality.

In the case of **1-(1-Propynyl)cyclohexanol**, the Meyer-Schuster rearrangement would be expected to compete with the Rupe rearrangement, another acid-catalyzed reaction of tertiary propargylic alcohols that yields a different α,β -unsaturated ketone.^{[13][16][17]} The choice of catalyst and reaction conditions can often influence the product distribution.^{[13][16]}

Representative Protocol: Acid-Catalyzed Rearrangement

The following is a general protocol for the acid-catalyzed rearrangement of **1-(1-Propynyl)cyclohexanol**, which may yield a mixture of Meyer-Schuster and Rupe products. This protocol is illustrative and should be optimized for specific research goals.

Objective: To synthesize α,β -unsaturated ketones from **1-(1-Propynyl)cyclohexanol** via acid-catalyzed rearrangement.

Materials:

- **1-(1-Propynyl)cyclohexanol**
- Anhydrous Toluene
- Hypophosphorus acid (50 wt% in water) or another suitable acid catalyst
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, condenser, magnetic stirrer, heating mantle
- Standard glassware for workup and purification

Procedure:

- **Reaction Setup:** In a fume hood, add **1-(1-Propynyl)cyclohexanol** (1.0 mmol) to a round-bottom flask equipped with a magnetic stir bar.
- **Solvent Addition:** Add anhydrous toluene (1.0 mL) to the flask.
- **Catalyst Addition:** Add the acid catalyst (e.g., hypophosphorus acid, 5-10 mol%) to the stirred solution.
- **Heating:** Heat the reaction mixture to 90-110°C under a nitrogen or argon atmosphere.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Quenching:** Once the reaction is complete, cool the mixture to room temperature. Carefully quench the reaction by adding saturated aqueous NaHCO₃ solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with a suitable organic solvent (e.g., ethyl acetate).
- **Drying and Filtration:** Dry the combined organic layers over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel to isolate the desired α,β -unsaturated ketone(s).

Causality Behind Choices:

- **Toluene:** A common, relatively non-polar solvent suitable for this type of rearrangement.
- **Acid Catalyst:** Protic or Lewis acids are required to protonate the hydroxyl group, initiating the rearrangement cascade.^[13] Hypophosphorus acid is a milder alternative to strong acids like sulfuric acid, potentially offering better selectivity.^[16]
- **Aqueous Quench:** The NaHCO₃ solution neutralizes the acid catalyst, stopping the reaction and preventing further side reactions during workup.
- **Inert Atmosphere:** While some protocols suggest reactions can be carried out in the presence of air, an inert atmosphere is good practice to prevent potential oxidation,

especially at elevated temperatures.

Section 5: Conclusion

1-(1-Propynyl)cyclohexanol is a versatile synthetic intermediate. Its safe and effective use hinges on a thorough understanding of its potential hazards, which should be inferred from closely related compounds. By adhering to the stringent safety protocols for personal protective equipment, storage, and emergency response outlined in this guide, researchers can confidently and safely leverage its reactivity in their synthetic endeavors.

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